Application Notes and Protocols for the Laboratory Synthesis of Isobutyranilide

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Compound of Interest

Compound Name:	*Isobutyranilide*
CAS No.:	*4406-41-1*
Cat. No.:	*B1607330*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Isobutyranilide**, also known as 2-methyl-N-phenylpropanamide, is an organic compound with the chemical formula C10H13NO.[1][2] It belongs to the anilide class of compounds and serves as a valuable intermediate in various chemical syntheses. This document provides a detailed protocol for the laboratory-scale synthesis of **isobutyranilide** via the acylation of aniline with isobutyryl chloride.

Quantitative Data Summary

The following tables summarize the physical and chemical properties of the reactants and the product, along with typical reaction parameters.

Table 1: Properties of Reactants and Product

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Compound	IUPAC Name	Molecular Formula	Molar Mass (g/mol)	Appearance	Melting Point (°C)	Boiling Point (°C)
Aniline	Benzenamine	C_6H_7N	93.13	Colorless to yellow liquid	-6	184
Isobutyryl Chloride	2-Methylpropanoyl chloride	C_4H_7ClO	106.55	Colorless liquid	-90	91-93[3]
Pyridine	Pyridine	C_5H_5N	79.10	Colorless liquid	-42	115
Isobutyranilide	2-Methyl-N-phenylpropanamide	$C_{10}H_{13}NO$	163.22[1]	White solid	105-107	-

Table 2: Reaction Conditions and Expected Outcome

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Parameter	Value	Notes
Reaction Type	Nucleophilic Acyl Substitution	Schotten-Baumann reaction
Solvent	Dichloromethane (DCM)	Anhydrous
Base	Pyridine	Acts as a nucleophilic catalyst and HCl scavenger
Temperature	0 °C to Room Temperature	Initial cooling to control exothermic reaction
Reaction Time	1-2 hours	Monitored by Thin Layer Chromatography (TLC)
Molar Ratio	Aniline : Isobutyryl Chloride : Pyridine (1 : 1.1 : 1.2)	Slight excess of acylating agent and base
Expected Yield	85-95%	Varies based on scale and purification method
Purity	>98%	After recrystallization

Experimental Protocol

This protocol details the synthesis of **isobutyranilide** from aniline and isobutyryl chloride.

1. Materials and Reagents:

- Aniline ($C_6H_5NH_2$)
- Isobutyryl chloride ($(CH_3)_2CHCOCl$)[3]
- Pyridine (C_5H_5N)
- Dichloromethane (DCM, CH_2Cl_2), anhydrous
- Hydrochloric acid (HCl), 1M solution
- Sodium bicarbonate ($NaHCO_3$), saturated solution

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- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)
- Ethanol or Hexane/Ethyl Acetate mixture for recrystallization
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Büchner funnel and filter paper
- Standard laboratory glassware

2. Reaction Setup:

- Set up a dry round-bottom flask equipped with a magnetic stir bar and a dropping funnel.
- Ensure all glassware is oven-dried to prevent hydrolysis of the isobutyryl chloride.
- The reaction should be conducted in a well-ventilated fume hood.

3. Synthesis Procedure:

- To the round-bottom flask, add aniline (1.0 eq) and anhydrous dichloromethane (DCM).
- Add pyridine (1.2 eq) to the solution.
- Cool the flask in an ice bath to 0 °C with stirring.

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- In the dropping funnel, prepare a solution of isobutyryl chloride (1.1 eq) in a small amount of anhydrous DCM.
- Add the isobutyryl chloride solution dropwise to the stirred aniline solution over 20-30 minutes. Maintain the temperature at 0 °C during the addition.
- After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.
- Let the reaction stir for 1-2 hours. Monitor the reaction progress by TLC until the starting material (aniline) is consumed.

4. Work-up and Isolation:

- Transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with:
  - 1M HCl solution (to remove excess pyridine and aniline).
  - Saturated $NaHCO_3$ solution (to neutralize any remaining acid).
  - Brine (to remove residual water).
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent.
- Remove the solvent (DCM) using a rotary evaporator to yield the crude **isobutyranilide** as a solid.

5. Purification:

- The crude product can be purified by recrystallization.[4]
- Dissolve the crude solid in a minimum amount of hot ethanol or a hexane/ethyl acetate solvent mixture.

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- Allow the solution to cool slowly to room temperature, and then place it in an ice bath to facilitate crystal formation.
- Collect the purified crystals by vacuum filtration using a Büchner funnel.
- Wash the crystals with a small amount of cold solvent and dry them under vacuum.

6. Characterization:

- Melting Point: Determine the melting point of the purified crystals and compare it to the literature value (105-107 °C).
- Spectroscopy: Confirm the structure of the product using techniques such as Infrared (IR) spectroscopy, ^{1}H NMR, and ^{13}C NMR. The NIST WebBook provides reference spectra for **isobutyranilide**.[5]

Safety Precautions:

- Aniline: Toxic and readily absorbed through the skin. Handle with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Isobutyryl Chloride: Corrosive and a lachrymator. Reacts violently with water. Handle only in a fume hood with proper PPE.
- Pyridine: Flammable and harmful if swallowed or inhaled. Use in a well-ventilated area.
- Dichloromethane: Volatile and a suspected carcinogen. Always handle in a fume hood.

Visualizations

Diagram 1: Experimental Workflow for **Isobutyranilide** Synthesis

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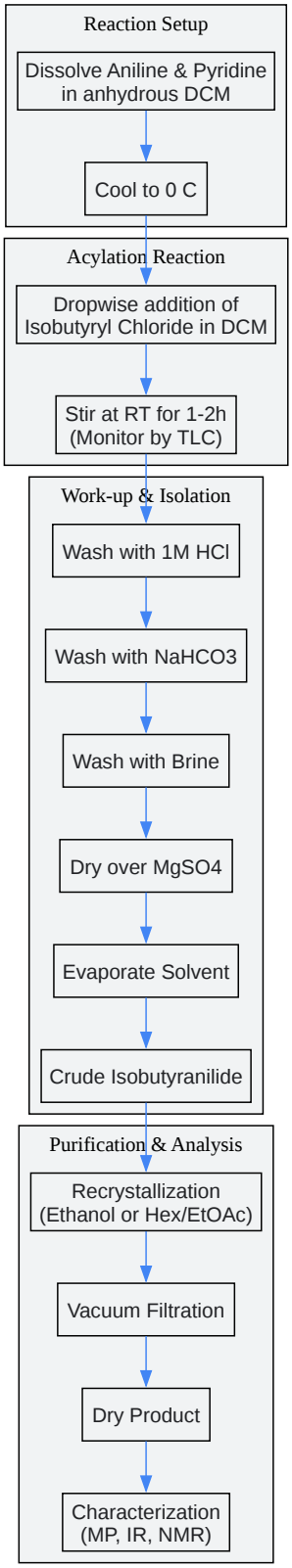

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Caption: Workflow for the synthesis and purification of **isobutyranilide**.

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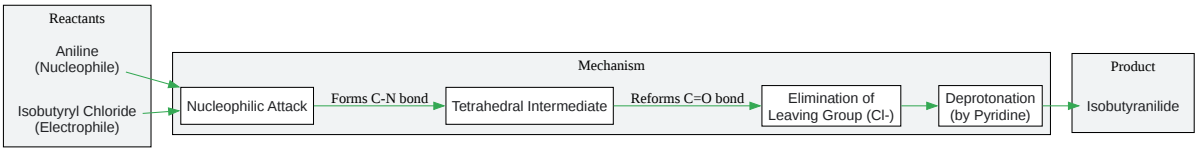
Diagram 2: Reaction Mechanism - Nucleophilic Acyl Substitution



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Caption: Mechanism of **isobutyranilide** formation via nucleophilic acyl substitution.

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